

Introduction: The Significance of the Morpholine Scaffold and Chirality

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-2-Ethylmorpholine

Cat. No.: B1604341

[Get Quote](#)

The morpholine ring is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its favorable physicochemical properties, metabolic stability, and its presence in numerous approved drugs.[1][2] This six-membered heterocycle, containing both an ether and a secondary amine functional group, imparts improved aqueous solubility and pharmacokinetic profiles to parent molecules.[3][4] When substituents are introduced, as in 2-Ethylmorpholine, stereoisomerism becomes a critical consideration.

The two enantiomers of 2-Ethylmorpholine, (S) and (R), possess identical physical properties in a non-chiral environment but can exhibit profoundly different biological activities, potencies, and toxicities.[5] This is because biological systems, such as enzymes and receptors, are inherently chiral. The U.S. Food and Drug Administration (FDA) and other global regulatory bodies mandate the characterization of individual enantiomers in chiral drug candidates, making the study of specific isomers like **(S)-2-Ethylmorpholine** essential for modern drug discovery.[5] This guide focuses specifically on the (S)-enantiomer, detailing its core properties and the methodologies required for its synthesis and characterization.

Core Physicochemical Properties

The foundational step in utilizing any chemical building block is a thorough understanding of its physicochemical characteristics. The molecular weight of **(S)-2-Ethylmorpholine**, a key determinant in reaction stoichiometry and formulation, is 115.17 g/mol.[6][7]

Below is a summary of its key identifiers and properties.

Table 1: Physicochemical Data for **(S)-2-Ethylmorpholine**

Property	Value	Source(s)
Molecular Weight	115.17 g/mol	[6][7]
Molecular Formula	C ₆ H ₁₃ NO	[6][7]
CAS Number	74572-14-8	[8]
Appearance	Liquid (typically)	[9]
Boiling Point	~161 - 163 °C	[9]
Density	~0.92 g/cm ³	[9]
Solubility in Water	Miscible	[9]
SMILES String	<chem>CCC1CNCCO[C@H]1</chem>	[6]
InChI Key	RGNFMQJLAOONTP-LURJTMIESA-N	[8]

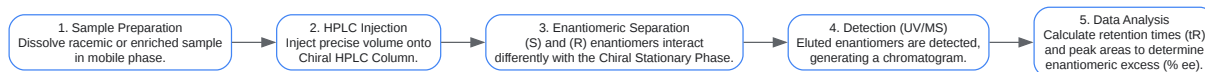
Molecular Structure

The structure of **(S)-2-Ethylmorpholine** features a morpholine ring with an ethyl group at the C2 position, creating a stereogenic center.

Caption: 2D representation of **(S)-2-Ethylmorpholine**.

Synthesis and Enantioselective Control

The synthesis of substituted morpholines can be achieved through various routes, often starting from 1,2-amino alcohols.[10][11] A common challenge is controlling the stereochemistry to produce a single enantiomer. The typical workflow involves either an asymmetric synthesis that directly yields the desired enantiomer or the synthesis of a racemic mixture followed by chiral resolution.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. jchemrev.com [jchemrev.com]
- 3. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Morpholine - Wikipedia [en.wikipedia.org]
- 5. medicine.hsc.wvu.edu [medicine.hsc.wvu.edu]
- 6. 2-Ethylmorpholine | C₆H₁₃NO | CID 14933206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-ETHYLMORPHOLINE | 52769-10-5 [m.chemicalbook.com]
- 8. (S)-2-Ethylmorpholine | CymitQuimica [cymitquimica.com]
- 9. (2S)-2-Ethylmorpholine Manufacturer & Supplier China | Properties, Uses, Safety Data, Price [chemheterocycles.com]
- 10. Morpholine synthesis [organic-chemistry.org]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Introduction: The Significance of the Morpholine Scaffold and Chirality]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604341#s-2-ethylmorpholine-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com